

A Comparative Analysis of Lantanilic Acid and Oleanolic Acid from *Lantana camara*

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Compound of Interest

Compound Name: *Lantanilic acid*

Cat. No.: *B3427613*

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Lantana camara, a plant recognized for both its invasive nature and its rich history in traditional medicine, is a significant source of various bioactive pentacyclic triterpenoids. Among these, **Lantanilic acid** and Oleanolic acid have garnered scientific interest for their therapeutic potential. This guide provides a comprehensive comparative analysis of these two compounds, presenting their physicochemical properties, biological activities with supporting quantitative data, and the cellular signaling pathways they modulate. Detailed experimental protocols for key assays are also provided to facilitate further research.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of **Lantanilic acid** and Oleanolic acid is crucial for their extraction, formulation, and application in drug discovery. The following table summarizes their key characteristics.

Property	Lantanilic Acid	Oleanolic Acid
Molecular Formula	C ₃₅ H ₅₂ O ₆	C ₃₀ H ₄₈ O ₃
Molecular Weight	568.8 g/mol	456.7 g/mol
Appearance	-	White crystalline powder
Solubility	-	Practically insoluble in water; Soluble in organic solvents (e.g., methanol, ethanol, chloroform)
Melting Point	-	300-310 °C

Data for **Lantanilic acid**'s appearance, solubility, and melting point are not readily available in the reviewed literature.

Comparative Biological Activities

Both **Lantanilic acid** and Oleanolic acid exhibit a range of biological activities. While research on Oleanolic acid is extensive, quantitative data for **Lantanilic acid** is less abundant. This section presents a comparative summary of their known effects.

Nematicidal Activity

Both compounds have demonstrated activity against the root-knot nematode *Meloidogyne incognita*, a significant agricultural pest.

Compound	Assay	Organism	Result	Reference
Lantanilic Acid	In vitro mortality	<i>Meloidogyne incognita</i>	98% mortality at 0.5% concentration	[1]
Oleanolic Acid	In vitro mortality	<i>Meloidogyne incognita</i>	70% mortality at 0.5% concentration	[1]

Antimicrobial and Antifungal Activity

Lantanilic acid and Oleanolic acid have been evaluated for their ability to inhibit the growth of various pathogenic microorganisms.

Compound	Assay	Organism	Result (Zone of Inhibition / MIC)	Reference
Lantanilic Acid	Disk Diffusion	Staphylococcus aureus	1.7 mm zone of inhibition at 500 µg/mL	[2]
Disk Diffusion	Candida albicans	9.3 mm zone of inhibition at 500 µg/mL	[2]	
Oleanolic Acid	Broth Microdilution	Staphylococcus aureus	MIC: 8 µg/mL	[3]
Broth Microdilution	Escherichia coli	MIC: >128 µg/mL	[3]	
Broth Microdilution	Candida albicans	-	-	

MIC: Minimum Inhibitory Concentration. A lower MIC value indicates greater antimicrobial activity.

Cytotoxic Activity

The potential of these compounds to inhibit the growth of cancer cells has been a key area of investigation.

Compound	Cell Line	Assay	IC ₅₀	Reference
Lantanilic Acid	-	-	-	-
Oleanolic Acid	MCF-7 (Breast cancer)	MTT Assay	27.99 µg/mL	[4]
HepG2 (Liver cancer)	MTT Assay	34.21 µg/mL	[4]	
HCT-116 (Colon cancer)	MTT Assay	18.66 µg/mL	[4]	

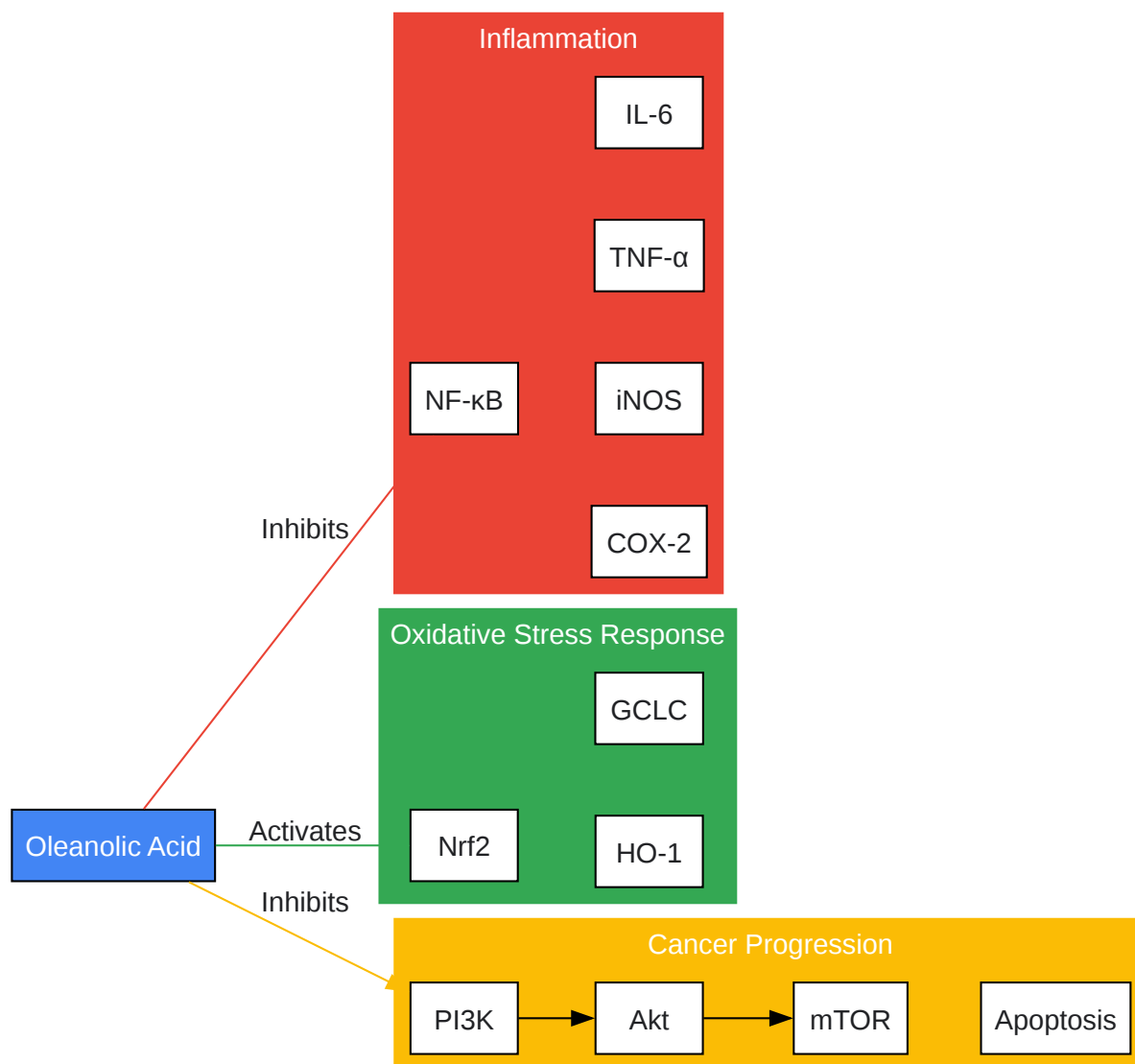
IC₅₀: The half maximal inhibitory concentration, representing the concentration of a drug that is required for 50% inhibition in vitro. Data for **Lantanilic acid**'s cytotoxic activity against specific cell lines with IC₅₀ values were not available in the reviewed literature.

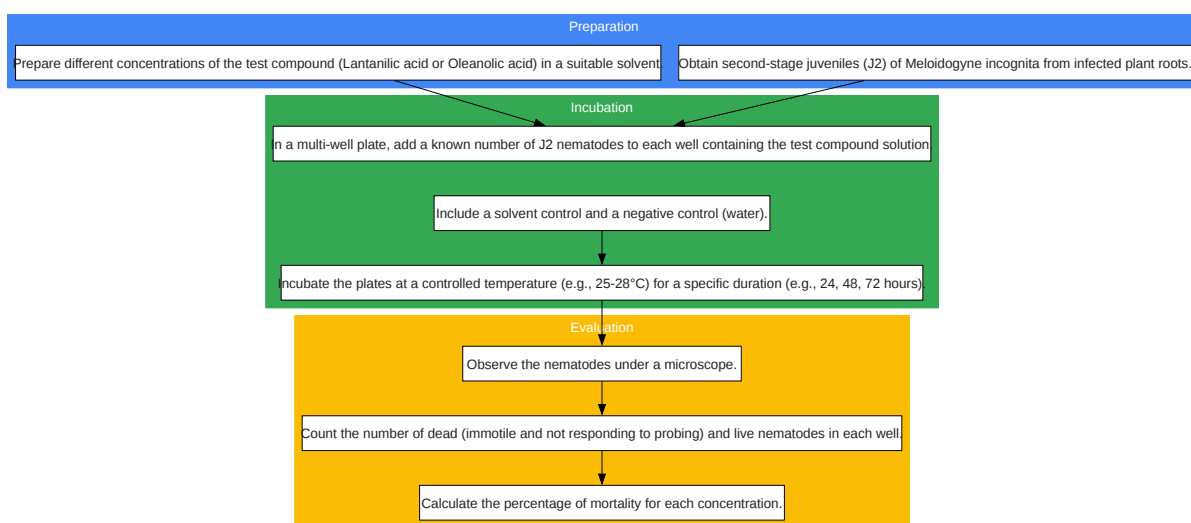
Signaling Pathway Modulation

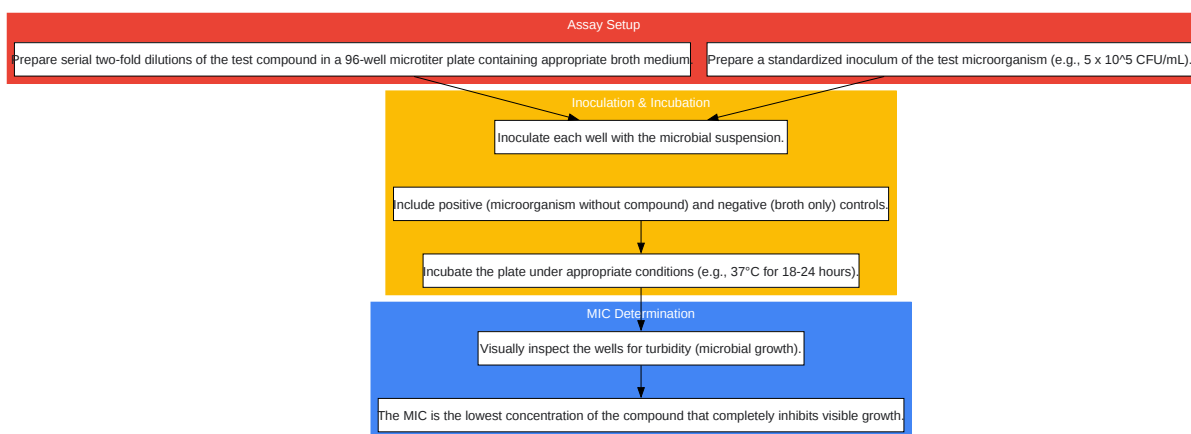
The biological effects of these triterpenoids are often mediated through their interaction with specific cellular signaling pathways.

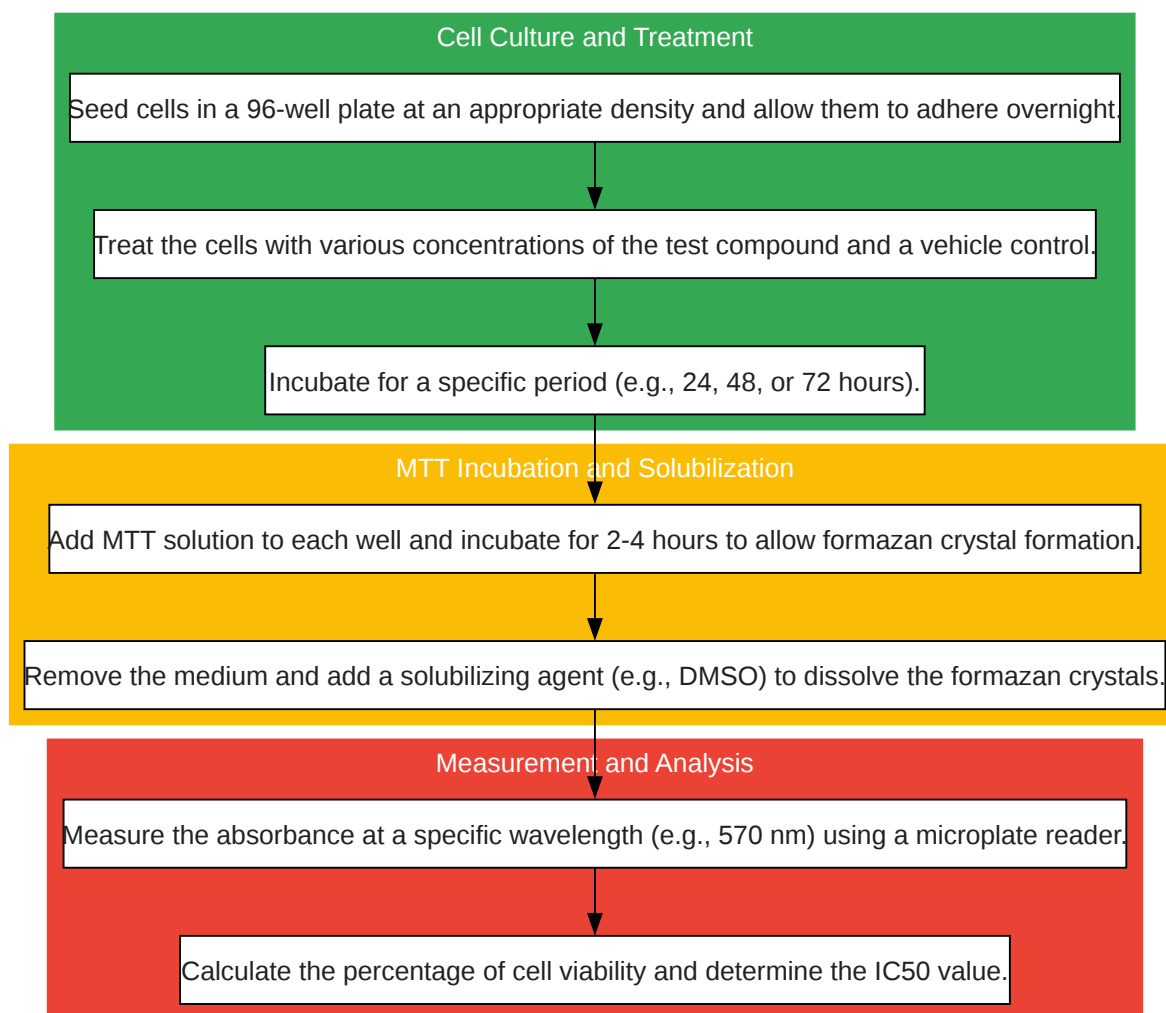
Oleanolic Acid:

Oleanolic acid is known to modulate several key signaling pathways involved in inflammation, oxidative stress, and cancer progression.









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